

Personal protective equipment for handling Ethylene bromoacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene bromoacetate

Cat. No.: B1211380

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Essential Guide to Handling Ethylene Bromoacetate

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling and disposal of **Ethylene bromoacetate**. Adherence to these procedures is critical to ensure personal safety and regulatory compliance in the laboratory environment.

Ethylene bromoacetate is a highly toxic and lachrymatory chemical that poses severe health risks.^{[1][2][3][4]} It is fatal if swallowed, inhaled, or absorbed through the skin.^{[3][4][5][6]} It is also a flammable liquid and vapor.^{[2][3][7]} This guide will provide the necessary information for its safe handling and disposal.

Chemical and Physical Properties

A clear understanding of **Ethylene bromoacetate**'s properties is fundamental to its safe handling.

Property	Value
CAS Number	105-36-2
Molecular Formula	C4H7BrO2
Molecular Weight	167.01 g/mol
Appearance	Clear, colorless to pale yellow liquid
Boiling Point	159 °C (318 °F)
Density	1.506 g/cm ³ at 25 °C (77 °F)
Flash Point	47 °C (117 °F)
Vapor Density	5.76 (Air = 1)

Hazard Identification and Classification

Ethylene bromoacetate is classified with the following hazards:

Hazard Class	Category
Acute Toxicity, Oral	Category 2
Acute Toxicity, Dermal	Category 1
Acute Toxicity, Inhalation	Category 2
Flammable Liquids	Category 3
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1
Skin Sensitization	Category 1

Source: Globally Harmonized System (GHS) of Classification and Labelling of Chemicals

Operational Plan: Safe Handling of Ethylene Bromoacetate

A systematic approach is mandatory when working with this hazardous material. The following steps outline the required engineering controls, personal protective equipment, and handling procedures.

Engineering Controls

- Ventilation: All work with **Ethylene bromoacetate** must be conducted in a certified chemical fume hood with sufficient local exhaust ventilation.[\[7\]](#)
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[1\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the most critical barriers against exposure.

PPE Category	Specification
Hand Protection	Wear chemical-resistant gloves. Nitrile gloves may offer short-term protection, but it is crucial to consult the glove manufacturer's resistance guide for this specific chemical. [9] Always inspect gloves before use and practice proper removal technique. [2]
Eye & Face Protection	Wear chemical splash goggles that meet ANSI Z.87.1 standards. [9] A face shield must be worn in addition to goggles when there is a risk of splashing. [1] [9]
Skin & Body Protection	Wear a flame-retardant lab coat over clothing that covers the entire body. [9] Ensure the lab coat is buttoned. [9] Closed-toe and closed-heel shoes are mandatory. [9]
Respiratory Protection	If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors must be used. [9] A full-face respirator is recommended. [10]

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the fume hood is functioning properly. Have all necessary materials and waste containers within the fume hood.
- Dispensing: Use a syringe or a calibrated dispensing system to transfer the liquid. Avoid pouring to minimize splashing and vapor generation.
- During Operation: Keep the container tightly closed when not in use.^[7] Avoid contact with skin, eyes, and clothing.^[2] Do not eat, drink, or smoke in the work area.^[1]
- After Handling: Wash hands thoroughly with soap and water immediately after handling, even if gloves were worn.^[2]

Emergency Procedures

In the event of an exposure or spill, immediate and correct action is vital.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing and shoes.[8] Wash the affected area with plenty of soap and water for at least 15 minutes. [8] Seek immediate medical attention.[8]
Inhalation	Move the victim to fresh air immediately.[8] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[8] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[8]

Spill and Leak Response

- Evacuate: Immediately evacuate all personnel from the spill area except for those involved in the cleanup.[1]
- Ventilate: Ensure the area is well-ventilated, but do not direct airflow towards individuals.
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent such as sand, earth, or vermiculite.[8][7] Do not use combustible materials.
- Collection: Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.[1]
- Decontamination: Decontaminate the spill area with a suitable cleaning agent.

Disposal Plan

Proper disposal of **Ethylene bromoacetate** and associated waste is a legal and safety requirement.

Waste Segregation and Collection

- Liquid Waste: Unused or waste **Ethylene bromoacetate** should be collected in a dedicated, labeled, and sealed container. Do not mix with other waste streams.
- Solid Waste: All disposable items contaminated with **Ethylene bromoacetate**, such as gloves, absorbent materials, and pipette tips, must be collected in a separate, clearly labeled hazardous waste container.^[1]

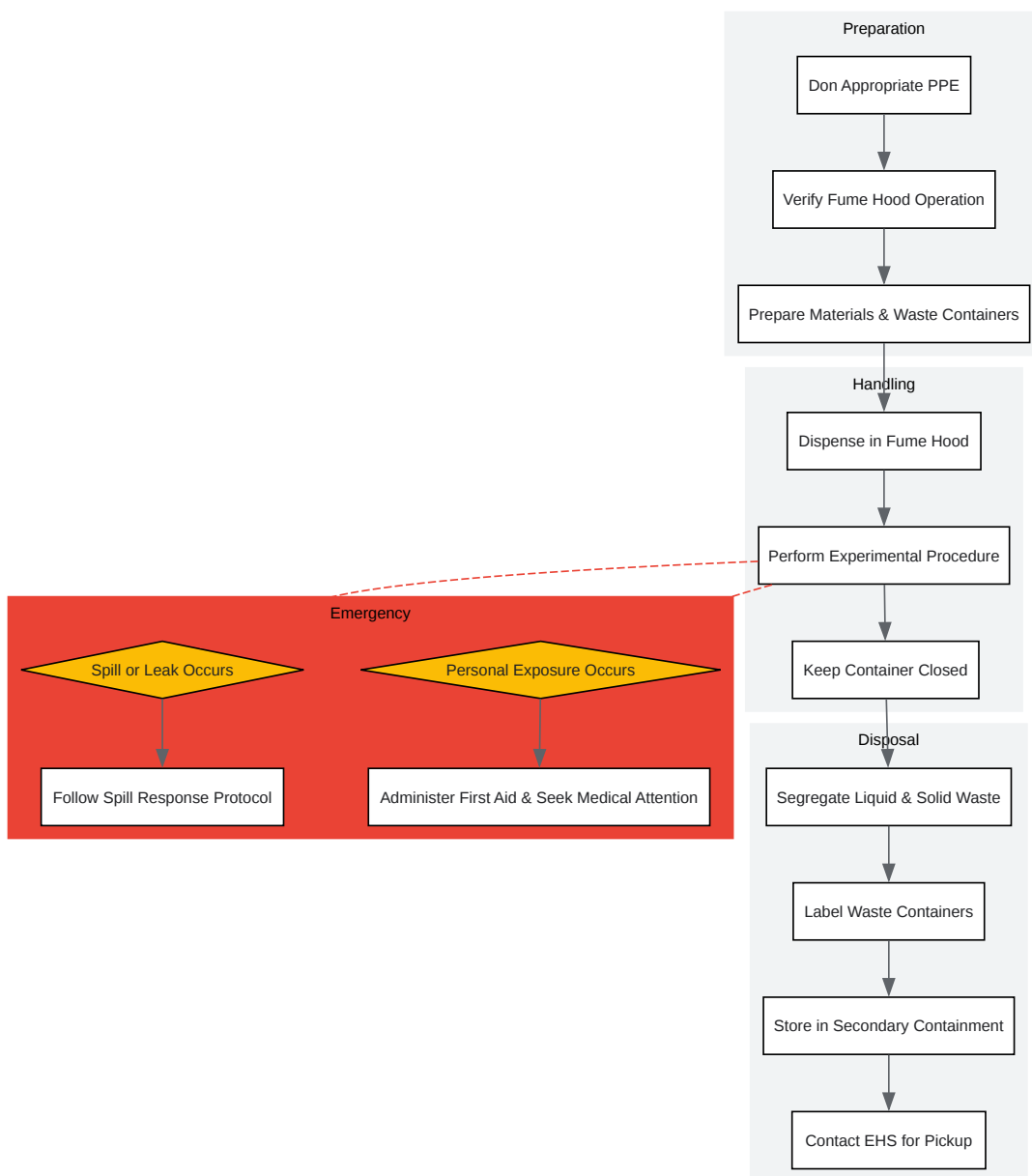
Disposal Procedure

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Ethylene bromoacetate**," and the associated hazards (Toxic, Flammable).
- Storage: Store waste containers in a designated, well-ventilated, and secure secondary containment area away from incompatible materials.^[7]
- Pickup: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.^[1]

Workflow for Handling and Disposal

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **Ethylene bromoacetate**.

Workflow for Handling and Disposal of Ethylene Bromoacetate

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Caption: A flowchart outlining the procedural steps for the safe handling and disposal of **Ethylene bromoacetate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Ethylene bromoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211380#personal-protective-equipment-for-handling-ethylene-bromoacetate]

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